

# A Technical Guide to the Chemical Properties of Acid Green 25

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acid Green 25

Cat. No.: B7798398

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of **Acid Green 25** (C.I. 61570), an anthraquinone-based anionic dye. The information is intended to support research, development, and quality control activities involving this compound. All quantitative data is presented in tabular format for clarity, and standard experimental methodologies are detailed.

## General and Chemical Identifiers

**Acid Green 25** is a synthetic dye widely used in various industries, including textiles, cosmetics, and for biological staining.<sup>[1][2][3][4]</sup> Its chemical structure is based on the anthraquinone scaffold.<sup>[2][4]</sup>

Property	Value	Reference(s)
IUPAC Name	disodium;5-methyl-2-[[4-(4-methyl-2-sulfonatoanilino)-9,10-dioxoanthracen-1-yl]amino]benzenesulfonate	[5]
Synonyms	Alizarin Cyanine Green G, C.I. 61570, D&C Green No. 5	[1][5][6]
CAS Number	4403-90-1	[1][4]
Molecular Formula	C <sub>28</sub> H <sub>20</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	[1][4][5]
Molecular Weight	622.58 g/mol	[1][4][5]
Chemical Structure	Anionic dye of the anthraquinone class	[2][4][7]

## Physical Properties

**Acid Green 25** is typically supplied as a dark green or bluish-green powder.[1][2][6][8] Its physical characteristics are summarized below. Note the significant variation in reported melting points across different sources, which may be due to differences in purity or analytical method.

Property	Value	Reference(s)
Appearance	Dark green / Dark blue-green / Bluish-green powder	[1][6][8][9]
Melting Point	233-240 °C	[1]
235-238 °C	[8][9]	
340 °C	[6]	
> 440 °C	[10]	
Vapor Pressure	7.3 x 10 <sup>-25</sup> mm Hg at 25 °C (Estimated)	[5][10]

## Solubility Profile

The compound is characterized by its solubility in water and polar organic solvents.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Solvent	Solubility	Reference(s)
Water	Soluble; 36 g/L (at 20 °C)	<a href="#">[2]</a> <a href="#">[6]</a>
o-chlorophenol	Soluble	<a href="#">[2]</a> <a href="#">[3]</a>
Ethanol	Slightly soluble	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Acetone	Slightly soluble	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Pyridine	Slightly soluble	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Chloroform	Insoluble	<a href="#">[2]</a> <a href="#">[4]</a>
Toluene	Insoluble	<a href="#">[2]</a> <a href="#">[4]</a>

## Spectroscopic Properties

The distinct green color of **Acid Green 25** is due to its strong absorption in the visible region of the electromagnetic spectrum.[\[11\]](#)

Property	Value	Reference(s)
$\lambda_{\text{max}}$ (in Water)	608 nm, 642 nm	<a href="#">[5]</a>
Molar Extinction Coeff. ( $\epsilon$ )	$\geq 10200$ at 640-646 nm $\geq 10000$ at 604-612 nm	
Infrared (IR) Spectra	KBr-Pellet and ATR-IR spectra are available.	<a href="#">[5]</a>

## Reactivity and Stability

- Chemical Stability: The compound is stable under normal laboratory temperatures and pressures.[\[6\]](#)[\[12\]](#)
- Incompatibilities: It is incompatible with strong oxidizing agents.[\[6\]](#)[\[8\]](#)[\[12\]](#)

- **Hazardous Decomposition:** When heated to decomposition, it may emit toxic fumes containing nitrogen oxides (NO<sub>x</sub>), sulfur oxides (SO<sub>x</sub>), and carbon monoxide.<sup>[6][8][12]</sup>

## Experimental Protocols

The following sections describe generalized methodologies for the characterization and purification of **Acid Green 25**.

### Protocol 1: Determination of Melting Point

The melting point can be determined using a standard capillary melting point apparatus.

- **Sample Preparation:** Finely powder a small, dry sample of **Acid Green 25**.
- **Capillary Loading:** Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- **Measurement:** Place the capillary tube in the melting point apparatus. Heat the sample at a ramp rate of 10-20 °C/min for an initial determination, and then repeat with a slower ramp rate (1-2 °C/min) near the expected melting point for an accurate reading.
- **Observation:** Record the temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample.

### Protocol 2: UV-Visible Spectrophotometry

This protocol is used to confirm the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) and for quantitative analysis using the Beer-Lambert law.

- **Stock Solution:** Accurately weigh a small amount of **Acid Green 25** and dissolve it in deionized water to prepare a stock solution of known concentration (e.g., 100 mg/L).
- **Serial Dilutions:** Prepare a series of dilutions from the stock solution to create standards of varying concentrations that fall within the linear range of the spectrophotometer.
- **Spectral Scan:** Using a dual-beam UV-Vis spectrophotometer, scan a standard solution across a wavelength range of 400-800 nm to determine the  $\lambda_{\text{max}}$  values. Use deionized water as the blank.

- **Calibration Curve:** Measure the absorbance of each standard dilution at the primary  $\lambda_{\text{max}}$  (approx. 642 nm). Plot absorbance versus concentration to generate a calibration curve.
- **Sample Analysis:** Measure the absorbance of an unknown sample and determine its concentration using the calibration curve.

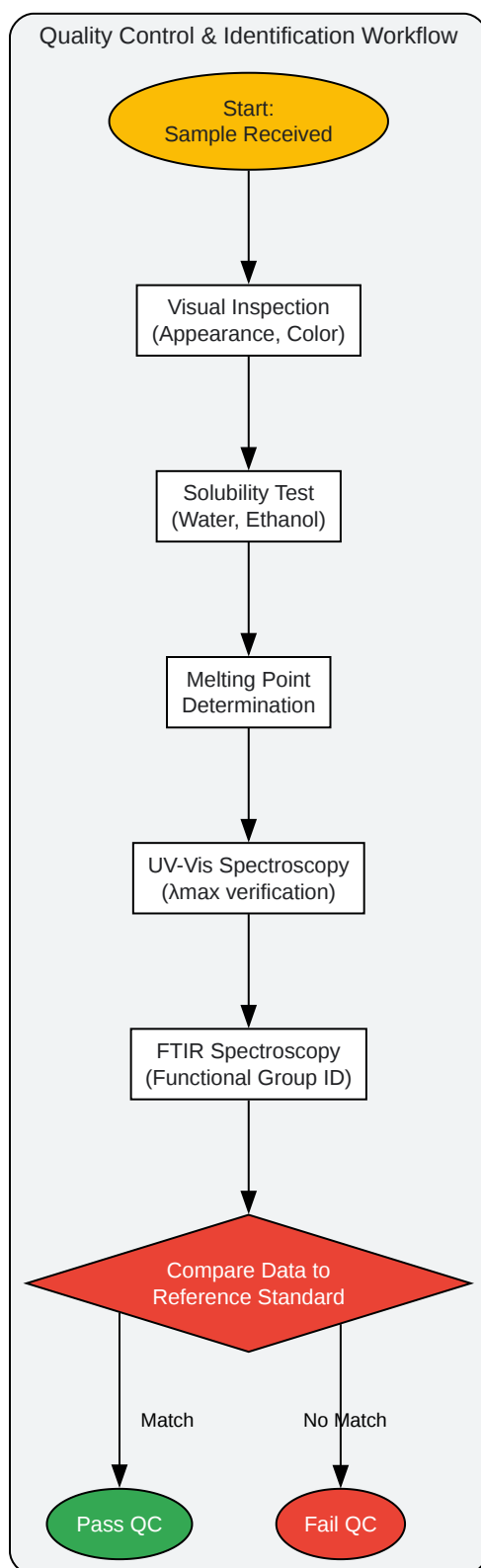
## Protocol 3: Purification by Salting Out

This method can be used to increase the purity of the dye.[\[8\]](#)

- **Dissolution:** Dissolve the crude **Acid Green 25** powder in deionized water to create a concentrated solution.
- **Salting Out:** Add sodium acetate to the solution while stirring until the dye precipitates.
- **Filtration:** Collect the precipitated dye by vacuum filtration.
- **Repetition:** Redissolve the collected dye in water and repeat the salting-out process two more times to enhance purity.[\[8\]](#)
- **Final Extraction:** After the final precipitation and filtration, perform repeated extractions of the solid with ethanol to remove residual salts and impurities.[\[8\]](#)
- **Drying:** Dry the purified dye in a vacuum oven at a suitable temperature.

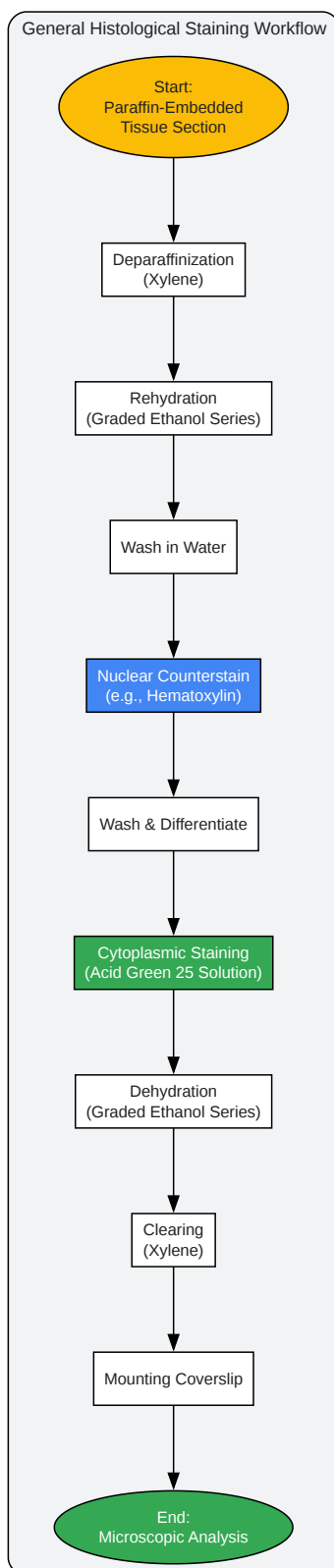
## Logical Workflows and Applications

While **Acid Green 25** is not typically involved in cellular signaling pathways, its application in research necessitates standardized workflows for quality control and experimental use.



[Click to download full resolution via product page](#)

Caption: Workflow for the quality control and identification of **Acid Green 25**.



[Click to download full resolution via product page](#)

Caption: General workflow for using **Acid Green 25** as a cytoplasmic stain.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. worlddyevaryety.com [worlddyevaryety.com]
- 3. Acid Green 25 - Acid Green G - Acid Green GS from Emperor Chem [emperordye.com]
- 4. dawnscientific.com [dawnscientific.com]
- 5. Acid Green 25 | C<sub>28</sub>H<sub>20</sub>N<sub>2</sub>Na<sub>2</sub>O<sub>8</sub>S<sub>2</sub> | CID 20431 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. Acid Green 25 | 4403-90-1 [chemicalbook.com]
- 9. Acid Green 25 CAS#: 4403-90-1 [m.chemicalbook.com]
- 10. Acid Green 25 - Safety Data Sheet [chemicalbook.com]
- 11. Acid Green 25 | Benchchem [benchchem.com]
- 12. emperordye.com [emperordye.com]
- To cite this document: BenchChem. [A Technical Guide to the Chemical Properties of Acid Green 25]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7798398#what-are-the-chemical-properties-of-acid-green-25]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)